

Application Notes and Protocols for the Research Peptide EEKLIVVAF

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Compound of Interest

Compound Name: *Eeklivvaf*

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Introduction

Eeklivvaf is a peptide that has been identified as an epitope recognized by anti-melanoma cytolytic T-lymphocytes (CTLs) when presented by the Human Leukocyte Antigen (HLA) class I molecule HLA-B44.^[1] Its potential as a target for immunotherapy in melanoma is a subject of research. These application notes provide an overview of its binding characteristics and a representative protocol for its use in in vitro research settings.

Quantitative Data: HLA-B44 Supertype Binding Affinity

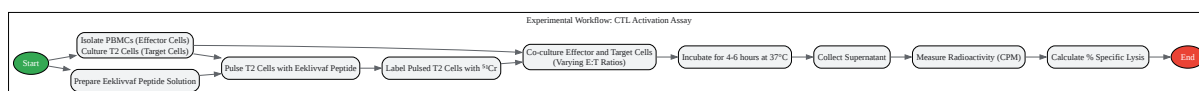
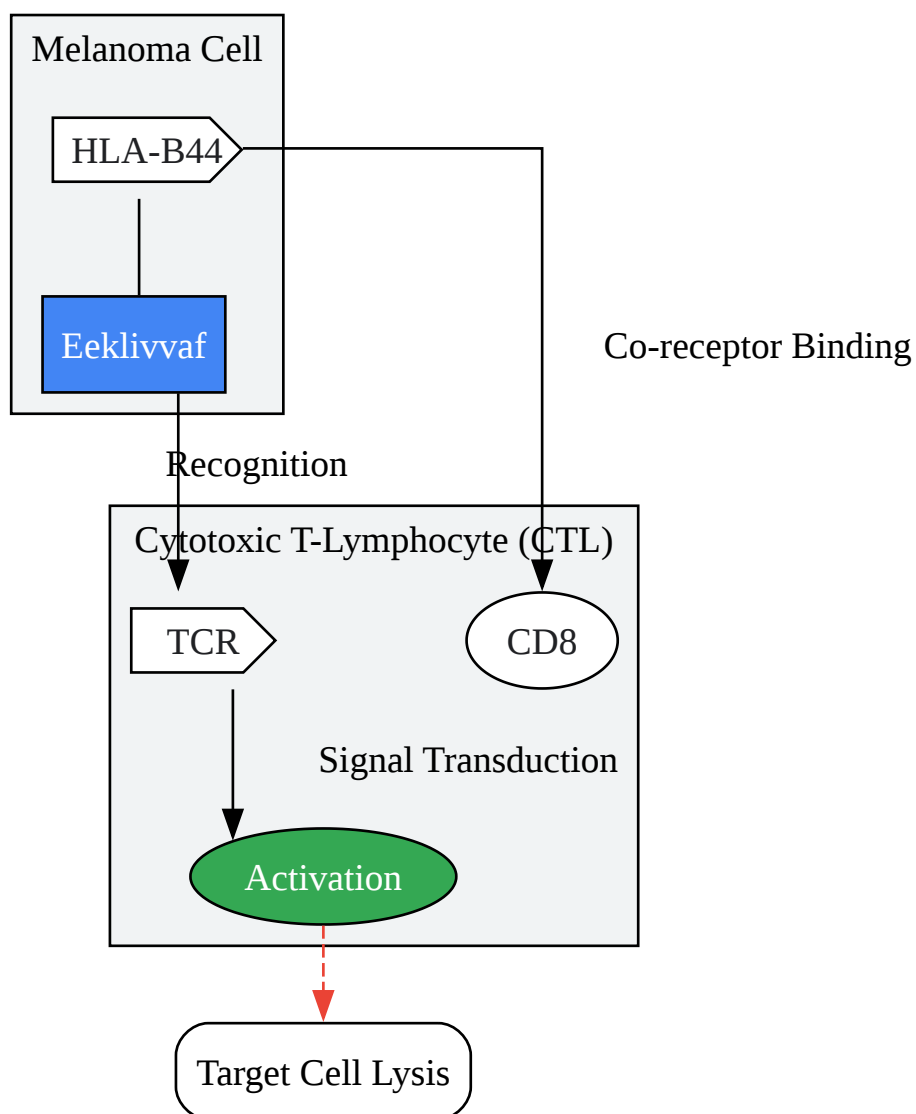
The binding affinity of the **Eeklivvaf** peptide to various HLA-B*44 supertype alleles has been quantified by measuring the half-maximal inhibitory concentration (IC₅₀). A lower IC₅₀ value indicates a higher binding affinity. The following table summarizes the binding data.

Peptide Sequence	Source	B1801 (IC50 nM)	B4001 (IC50 nM)	B4002 (IC50 nM)	B4402 (IC50 nM)	B*4403 (IC50 nM)
EEKLIVVA F	69.0059	1.0	863	184	68	52

Data from patent application WO2003040165A2. A binding affinity of 500 nM or less is typically considered necessary for a peptide to elicit a CTL response.[2]

Mechanism of Action: T-Cell Recognition

The **Eeklivvaf** peptide, when presented by HLA-B44 molecules on the surface of melanoma cells, can be recognized by the T-cell receptor (TCR) on specific cytotoxic T-lymphocytes. This recognition can trigger the activation of the CTL, leading to the targeted killing of the melanoma cell.



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